

# Application Notes and Protocols for (R)-2-Amino-3-cyclobutylpropanoic acid

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## Compound of Interest

Compound Name: (R)-2-Amino-3-cyclobutylpropanoic acid

Cat. No.: B574375

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the dissolution of **(R)-2-Amino-3-cyclobutylpropanoic acid**, a derivative of alanine.<sup>[1][2]</sup> The information herein is intended to guide laboratory professionals in preparing solutions for various research and development applications.

## Compound Information

**(R)-2-Amino-3-cyclobutylpropanoic acid** is an amino acid derivative.<sup>[1][2]</sup> Amino acids and their derivatives are utilized in various research fields and are noted for their potential as ergogenic supplements, influencing anabolic hormone secretion and providing fuel during exercise.<sup>[1][3]</sup>

Table 1: Physical and Chemical Properties of **(R)-2-Amino-3-cyclobutylpropanoic acid**

Property	Value	Source
Molecular Weight	143.18 g/mol	[1][2][4]
Molecular Formula	C7H13NO2	[1][2][4]
Appearance	White to off-white solid	[1][3]
CAS Number	174266-00-3	[1]
Solubility in Water	2 mg/mL (13.97 mM) with ultrasonic and warming and heat to 60°C	[1][3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1][3]
Storage (Solvent)	-80°C for 6 months; -20°C for 1 month	[1][2][3]

## Experimental Protocols

### Protocol 1: Preparation of an Aqueous Stock Solution

This protocol details the steps for dissolving **(R)-2-Amino-3-cyclobutylpropanoic acid** in water to prepare a stock solution.

Materials:

- **(R)-2-Amino-3-cyclobutylpropanoic acid** powder
- Distilled or deionized water
- Vortex mixer
- Water bath or heating block
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials

- 0.22  $\mu$ m sterile filter

Procedure:

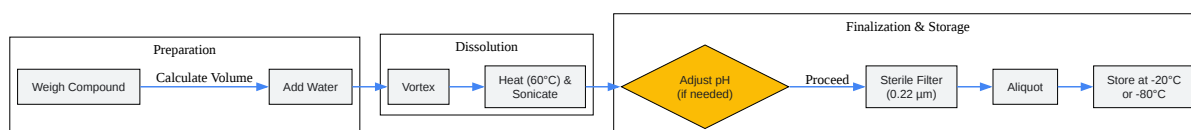
- Weighing: Accurately weigh the desired amount of **(R)-2-Amino-3-cyclobutylpropanoic acid** powder in a suitable container.
- Initial Solvent Addition: Add the calculated volume of water to achieve the target concentration. Note that the solubility is 2 mg/mL.<sup>[1][3]</sup>
- Mechanical Agitation: Vortex the mixture thoroughly for 1-2 minutes to aid initial dissolution.
- Heating and Sonication: To achieve complete dissolution, warm the solution by heating it to 60°C while intermittently using an ultrasonic bath.<sup>[1][3]</sup> Be patient, as this may take several minutes.<sup>[5]</sup> The solution should be clear and homogeneous.<sup>[5]</sup>
- pH Adjustment (if necessary): For many amino acids, solubility is lowest near their isoelectric point. If dissolution is difficult, adjusting the pH with a small amount of dilute acid (e.g., 0.1 M HCl) or base (e.g., 0.1 M NaOH) can improve solubility.<sup>[6][7]</sup> It is recommended to start with a neutral pH and adjust only if necessary.
- Sterilization: For cell-based assays or other sterile applications, filter the final solution through a 0.22  $\mu$ m sterile filter.<sup>[1][3]</sup>
- Aliquoting and Storage: Aliquot the stock solution into sterile, single-use tubes to prevent contamination and degradation from repeated freeze-thaw cycles.<sup>[1][3]</sup> Store the aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[1][2][3]</sup>

Table 2: Example Stock Solution Preparation Volumes

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.143 mg	0.716 mg	1.432 mg
5 mM	0.716 mg	3.58 mg	7.16 mg
10 mM	1.432 mg	7.16 mg	14.32 mg

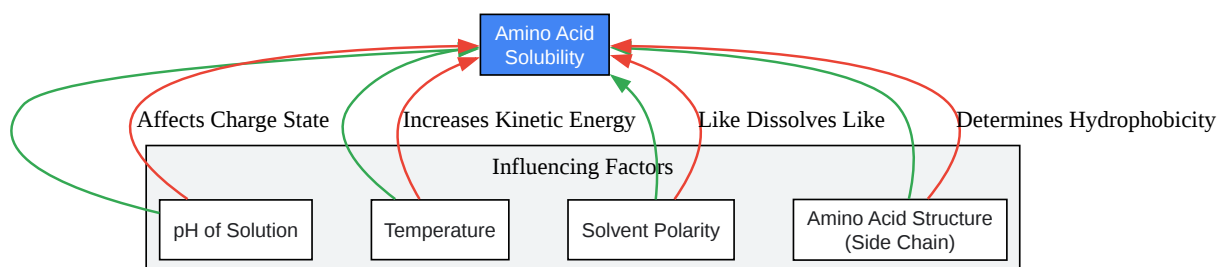
Calculations are based on a molecular weight of 143.18 g/mol .

## Visualizations



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Caption: Workflow for dissolving **(R)-2-Amino-3-cyclobutylpropanoic acid**.



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